Optimizing Morpholine Pharmacophores: Maleate vs. Fumarate Salt Selection & Stability Profiling

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Compound of Interest

Compound Name:	*4-(Morpholin-4-yl)-4-oxobut-2-enoic acid*
CAS No.:	*90090-50-9*
Cat. No.:	*B3388965*

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Executive Summary: The Stereochemical Trade-Off

In drug development, the morpholine ring is a ubiquitous pharmacophore, prized for its metabolic stability and ability to modulate lipophilicity. However, when formulating morpholine-containing active pharmaceutical ingredients (APIs) as salts, the choice between Maleic acid (cis-butenedioic acid) and Fumaric acid (trans-butenedioic acid) is rarely trivial.[1]

The core distinction lies in a fundamental trade-off:

- Maleate Derivatives: Offer superior aqueous solubility and faster dissolution rates but carry a high risk of chemical instability due to Michael addition (forming covalent morpholine-succinic acid adducts) and potential cis-to-trans isomerization.[1]
- Fumarate Derivatives: Provide superior thermodynamic stability, higher melting points, and reduced hygroscopicity, often at the cost of lower solubility.

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This guide analyzes the mechanistic drivers behind these differences and provides a self-validating workflow for selecting the optimal counterion.

Fundamental Chemistry & Stereochemical Impact

The difference in behavior between these two isomers stems entirely from their geometry around the double bond.

Structural Rigidity and pKa

- Maleic Acid (cis): The cis geometry forces the two carboxylic acid groups into proximity. This creates an intramolecular hydrogen bond that stabilizes the mono-anion but destabilizes the di-anion due to electrostatic repulsion.[1]
    - Result: A very strong first pKa (1.[1]9) but a much weaker second pKa (6.2).[1] This large gap can complicate salt stoichiometry (forming 1:1 vs 2:1 salts).[1]
- Fumaric Acid (trans): The trans geometry places the carboxyl groups on opposite sides, eliminating steric strain and intramolecular H-bonding.[1]
    - Result: A more predictable pKa profile (3.0 and 4.[1]4) and a crystal lattice energy that is significantly higher than maleic acid.[1]

Comparative Physicochemical Profile

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Property	Maleate Derivative (Typical)	Fumarate Derivative (Typical)	Drug Development Impact
Melting Point	Lower (130–140°C range)	Higher (>200°C common)	Higher MP correlates with better solid-state stability.[1]
Aqueous Solubility	High	Low to Moderate	Maleates are preferred for IV formulations or BCS Class II drugs.[1]
Crystal Packing	Less efficient (cis strain)	Highly efficient (trans symmetry)	Fumarates often crystallize more readily with fewer polymorphs.[1]
Hygroscopicity	Moderate to High	Low	Fumarates are better for humid climatic zones (Zone IV).[1]
Toxicity	Potential kidney irritation (high dose)	GRAS / Krebs Cycle Intermediate	Fumaric acid is generally viewed as more benign.[1]

The "Hidden" Danger: Michael Addition Impurities

The most critical technical risk in selecting a maleate salt for a morpholine drug is the formation of a covalent impurity.

The Mechanism

Morpholine is a secondary amine and a moderate nucleophile.[2] Maleic acid is an electron-deficient alkene (Michael acceptor).[1] In the solid state (especially if amorphous or in the presence of moisture) or solution, the morpholine nitrogen can attack the double bond of the maleic acid counterion.

Reaction: Morpholine + Maleate

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Morpholinosuccinic Acid Adduct[1]

- Why Maleate? The cis-configuration of maleic acid creates ring strain and activates the double bond. The proximity of the carboxylic acid group can also catalyze the proton transfer required to complete the addition.

- Why Not Fumarate? The trans-configuration is sterically less accessible and thermodynamically more stable (lower ground state energy).[1] The activation energy required for morpholine to attack fumarate is significantly higher, making this reaction negligible under standard storage conditions.

Case Study Analogue: Amlodipine Maleate

While Amlodipine is a primary amine, the lesson applies directly to morpholine. Pfizer originally developed Amlodipine as a maleate salt.[1] However, stability testing revealed the formation of a Michael adduct (aspartic acid derivative) in the formulation. This forced a switch to the Besylate salt.[1] Researchers working with morpholine drugs (e.g., Reboxetine, Moclobemide) must screen for this specific "morpholinosuccinic" impurity early.[1]

Visualization: Reaction Pathways & Decision Logic[1]

Pathway Diagram: Salt vs. Covalent Adduct

The following diagram illustrates the divergent pathways. The "Safe Path" leads to a stable salt, while the "Risk Path" leads to the covalent impurity.

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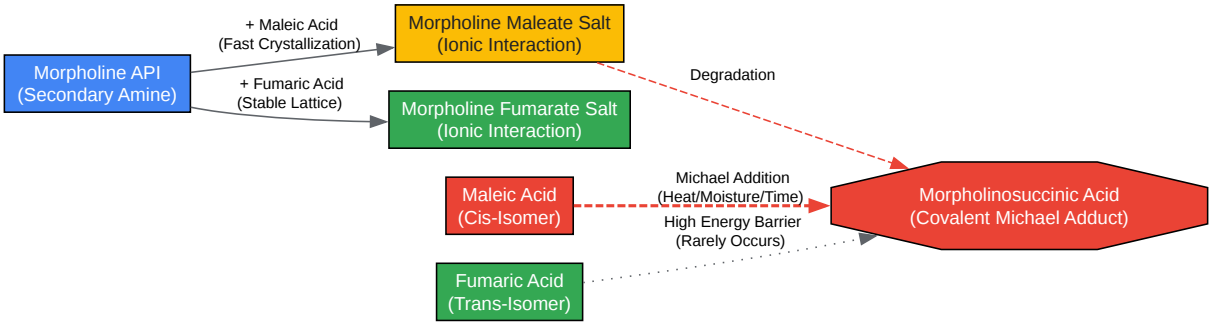

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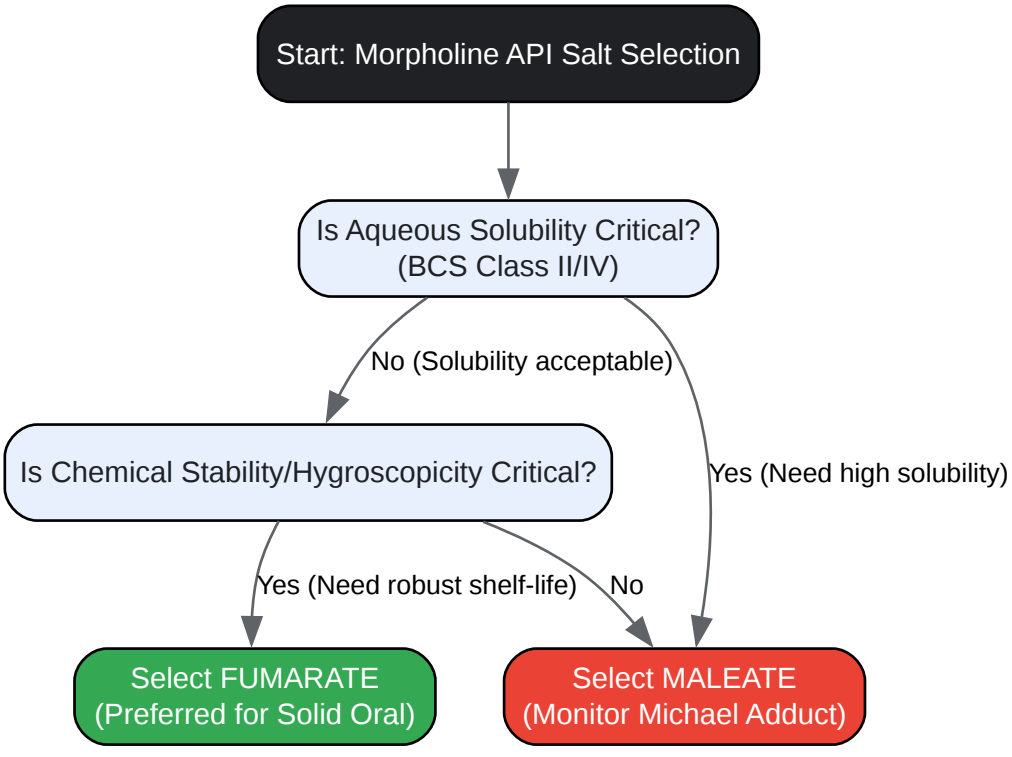
Caption: Kinetic pathways showing the high risk of covalent adduct formation with Maleic acid compared to the stability of Fumaric acid.[1]

Decision Tree: Salt Selection Strategy



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Caption: Strategic decision tree for selecting between Maleate and Fumarate counterions based on BCS classification and stability requirements.

Experimental Protocols

Protocol A: Diagnostic Stress Test for Michael Adducts

Objective: Determine if the morpholine maleate salt will degrade into the covalent adduct during shelf life.

- Preparation: Synthesize the Morpholine Maleate salt (1:1 stoichiometry) in Ethanol/Water.
- Control: Analyze fresh sample via HPLC-MS.
  - Target Mass: [Morpholine MW] + [Maleic Acid MW] (Non-covalent salt).[1]
- Stress Condition: Place 500 mg of salt in an open vial at 60°C / 75% RH for 14 days.
  - Rationale: High humidity facilitates proton transfer; heat overcomes the activation barrier. [1]
- Analysis: Dissolve stressed sample and analyze via HPLC (Reverse Phase, C18).
  - Indicator: Look for a new peak eluting before the parent drug (adducts are often more polar).[1]
  - Confirmation: MS check for ion corresponding to the covalent adduct (Same MW as salt, but different retention time and fragmentation pattern).
- Pass/Fail: If adduct > 0.5%, switch to Fumarate.

Protocol B: Isomerization Screen

Objective: Ensure Maleic acid does not isomerize to Fumaric acid in the formulation (a common issue during wet granulation).

- Method: Capillary Electrophoresis (CE) or Ion Chromatography (IC).[1]

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- Procedure: Extract the counterion from the drug product using an aqueous buffer (pH > 7 to ensure ionization).[1]
- Separation: Maleate and Fumarate have distinct migration times in CE due to different hydrodynamic radii.[1]
- Limit: Fumaric acid should be < 0.1% in a Maleate salt formulation.

References

- Stahl, P. H., & Wermuth, C. G. (Eds.).[1] (2011).[1] Handbook of Pharmaceutical Salts: Properties, Selection, and Use. Wiley-VCH.[1] Link[1]
- Kumar, L., et al. (2008).[1] "Salt Selection in Drug Development." Pharmaceutical Technology.[1] Link[1]
- Aldridge, P. K., et al. (1995).[1] "Michael Addition of Amlodipine to Maleic Acid." Journal of Pharmaceutical Sciences. (Demonstrates the amine-maleate instability mechanism).
- Gupta, D., et al. (2018).[1] "Salt Formation Improved the Properties of a Candidate Drug."[3] Journal of Pharmaceutical and Biomedical Analysis. (Comparison of Maleate vs Fumarate stability). Link
- FDA Guidance. (2022). "Maleic Acid Salts - Evaluation Statement." Industrial Chemicals Assessment. Link

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Sources

- 1. Reboxetine - Wikipedia [en.wikipedia.org]
- 2. Morpholine - Wikipedia [en.wikipedia.org]

- 3. Salts of Therapeutic Agents: Chemical, Physicochemical, and Biological Considerations - PMC [pmc.ncbi.nlm.nih.gov]
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